

Application Note: 1,5-Dimethyl-3-nitro-1H-pyrazole as Energetic Precursor

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Compound of Interest

Compound Name: 1,5-dimethyl-3-nitro-1H-pyrazole

CAS No.: 59376-16-8

Cat. No.: B1609545

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Executive Summary

1,5-dimethyl-3-nitro-1H-pyrazole (referred to herein as 3-Nitro-DMP) is a structural isomer utilized primarily as a scaffold for higher-order nitration. While 3-Nitro-DMP possesses moderate energy density, its primary value lies in its conversion to 1,5-dimethyl-3,4-dinitropyrazole (DMDNP), a melt-cast explosive (

) that rivals TNT in performance but exhibits significantly lower shock sensitivity.

This guide addresses the primary synthetic challenge: Regioselectivity. Direct nitration of 1,5-dimethylpyrazole yields the kinetically favored 4-nitro isomer. Therefore, this protocol utilizes a regioselective methylation strategy starting from 3-nitro-5-methylpyrazole, requiring rigorous isomer separation and NOE (Nuclear Overhauser Effect) NMR validation.

Chemical Identity & Properties

Property	Specification
IUPAC Name	1,5-dimethyl-3-nitro-1H-pyrazole
Molecular Formula	
Molecular Weight	141.13 g/mol
Role	Intermediate for DMDNP (Melt-Cast Explosive)
Key Hazard	Precursor to high explosives; suspect carcinogen; shock sensitive (moderate).
Isomeric Impurity	1,3-dimethyl-5-nitro-1H-pyrazole (Must be < 1.0%)

Synthesis Strategy: The Regioselectivity Challenge

The synthesis relies on the methylation of 5-methyl-3-nitropyrazole. Because the pyrazole ring tautomerizes, methylation produces two regioisomers. The 1,5-dimethyl isomer is sterically less favored than the 1,3-dimethyl isomer, making reaction conditions and purification critical.

Workflow Diagram



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Figure 1: Synthetic pathway highlighting the critical branching point at Step 2 where regioselectivity leads to isomeric mixtures.

Detailed Experimental Protocol

Phase 1: Preparation of 5-methyl-3-nitropyrzole

Note: This starting material is commercially available, but in-house synthesis via diazotization of 3-amino-5-methylpyrazole ensures purity.

- Diazotization: Dissolve 3-amino-5-methylpyrazole (100 mmol) in 15% HCl (aq). Cool to 0–5°C.
- Addition: Dropwise add (1.2 eq) while maintaining temperature < 5°C. Stir for 1 hour.
- Substitution: Pour the diazonium salt solution into a suspension of and Cu powder (catalytic) in water. Mild heating (40°C) promotes nitrogen displacement.
- Workup: Extract with Ethyl Acetate (). Dry over and concentrate.
- Result: Yellow solid (5-methyl-3-nitropyrzole). Yield: ~60-70%.^[1]

Phase 2: Methylation (The Critical Step)

Objective: Maximize the 1,5-dimethyl isomer yield.

Reagents:

- Substrate: 5-methyl-3-nitropyrzole (10 g, 78 mmol)
- Solvent: DMF (Dimethylformamide), anhydrous (50 mL)
- Base: (1.5 eq, finely ground)
- Alkylating Agent: Methyl Iodide (MeI) (1.2 eq) Warning: Neurotoxin

Procedure:

- Setup: In a 250 mL round-bottom flask under Argon, dissolve the substrate in DMF.
- Deprotonation: Add [\[2\]](#)[\[3\]](#) Stir at Room Temperature (RT) for 30 mins. The solution will darken as the pyrazolate anion forms.
- Alkylation: Cool to 0°C. Add MeI dropwise via syringe.
- Reaction: Allow to warm to RT and stir for 12 hours. Monitor via TLC (Hexane:Ethyl Acetate 3:1).
 - Observation: Two spots will appear.[\[2\]](#)[\[3\]](#)[\[4\]](#) The 1,5-isomer and 1,3-isomer have distinct R_f values.
- Quench: Pour into ice water (200 mL). Extract with DCM (Dichloromethane).
- Concentration: Evaporate solvent to yield the crude isomeric mixture.

Phase 3: Purification (Isomer Separation)

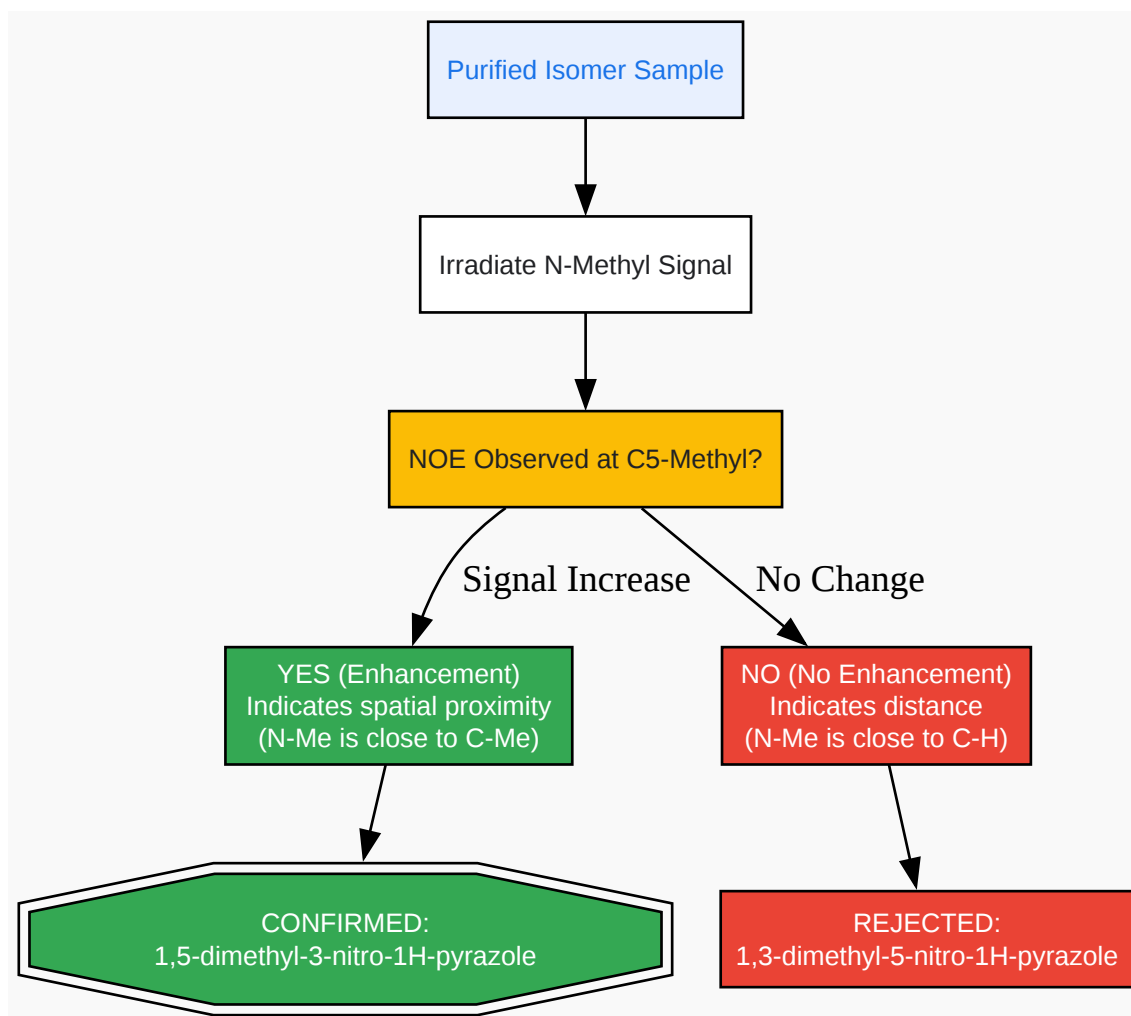
The 1,5-dimethyl isomer is generally less polar than the 1,3-dimethyl isomer due to steric shielding of the nitro group by the adjacent methyl.

- Column: Silica Gel 60 (230-400 mesh).
- Eluent: Gradient elution starting with 100% Hexane
20% EtOAc/Hexane.
- Fraction Collection:
 - Fraction A (Target): **1,5-dimethyl-3-nitro-1H-pyrazole** (Elutes first).
 - Fraction B (Byproduct): 1,3-dimethyl-5-nitro-1H-pyrazole (Elutes second).
- Recrystallization: Recrystallize Fraction A from Ethanol/Water to achieve >99% purity.

Analytical Validation (Self-Validating System)

Distinguishing the 1,5-isomer from the 1,3-isomer is impossible with Mass Spectrometry alone. 1D NOE (Nuclear Overhauser Effect) NMR is the mandatory validation step.

NMR Logic Diagram



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Figure 2: Decision tree for structural confirmation using NOE Spectroscopy.

Data Summary Table

Parameter	Target: 1,5-dimethyl-3-nitro	Byproduct: 1,3-dimethyl-5-nitro
N-Methyl Shift ()	~4.0 ppm	~4.2 ppm (Deshielded by adjacent)
C-Methyl Shift ()	~2.3 ppm	~2.3 ppm
Ring Proton ()	C4-H (Singlet)	C4-H (Singlet)
NOE Interaction	Strong N-Me C-Me	Strong N-Me C4-H
Melting Point	110–112°C	80–82°C

Downstream Application: Synthesis of DMDNP

To convert the precursor into the active energetic material 1,5-dimethyl-3,4-dinitropyrazole (DMDNP):

- Nitration: Dissolve **1,5-dimethyl-3-nitro-1H-pyrazole** in 98% .
- Addition: Add 98% slowly at 0°C.
- Heating: Heat to 90°C for 3 hours. (The C4 position is deactivated by the C3-nitro, requiring harsher conditions).
- Yield: The presence of the electron-donating N-methyl and C-methyl groups activates the ring sufficiently to allow dinitration, unlike unsubstituted pyrazole.

Safety & Handling Protocols

Energetic Material Precursor Hazards[5]

- **Explosive Potential:** While 3-nitro-DMP is not a primary explosive, it is an energetic precursor. It possesses a decomposition exotherm.[5] Avoid heating $>150^{\circ}\text{C}$ in closed vessels.
- **Compatibility:** Incompatible with strong reducing agents and strong bases (which can cause ring cleavage).
- **Toxicity:** Nitro-pyrazoles are potential mutagens. Use double-gloving (Nitrile) and work in a fume hood.

Waste Disposal

- **Quenching:** All nitration mixtures must be quenched in ice water before neutralization.
- **Segregation:** Do not mix nitration waste with organic solvents (acetone/ethanol) in the waste stream, as this can form shock-sensitive mixtures.

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